

Technical Guide: Characterization of Potassium Isobutyl 4-Oxidobenzoate

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Compound of Interest

Compound Name: *Potassium isobutyl 4-oxidobenzoate*

CAS No.: 32314-53-7

Cat. No.: B12647421

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Focus: Physical Properties, Thermal Analysis, and Structural Validation

Executive Summary

Potassium isobutyl 4-oxidobenzoate (Potassium Isobutylparaben) represents a critical solubility-enhanced variant of the lipophilic preservative isobutylparaben. While the parent ester is a molecular solid with a well-defined, low melting point (~76°C), the potassium salt exists as an ionic lattice. This fundamental structural shift results in a material that does not exhibit a simple melting event but rather undergoes high-temperature decomposition.

This guide addresses the common analytical pitfall of confusing the ester's melting point with the salt's decomposition profile. It provides a definitive protocol for distinguishing these forms using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Chemical Identity & Structural Context

To understand the physical properties, one must first define the molecular transformation. The synthesis involves the deprotonation of the phenolic hydroxyl group, not the hydrolysis of the

ester linkage.

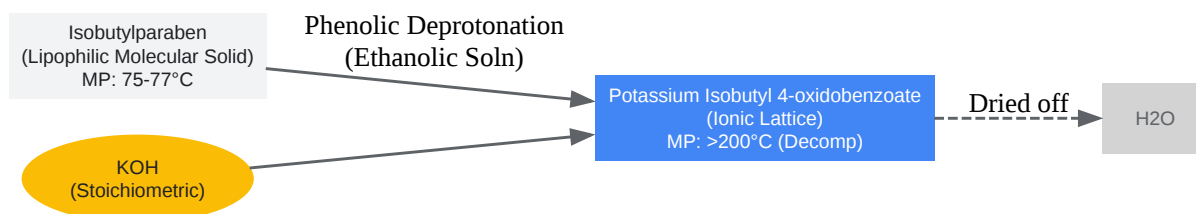
- IUPAC Name: Potassium 4-(2-methylpropoxycarbonyl)phenolate
- Common Name: Potassium Isobutylparaben
- Molecular Formula: CC(C)COC(=O)C1=CC=C(C=C1)[O-].[K+]

[1]

- Molecular Weight: 232.32 g/mol [1][2]
- CAS Number: 3844-38-0 (Generic for Isobutylparaben Na/K salts often referenced via parent CAS 4247-02-3 with salt modifier).

Structural Transformation Pathway

The following diagram illustrates the conversion from the lipophilic ester to the hydrophilic salt, highlighting the preservation of the ester bond which is critical for antimicrobial efficacy.



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Figure 1: Synthesis pathway converting the molecular ester to the ionic potassium salt.

Physical Properties: The Melting Point Anomaly

The most frequent error in characterizing this compound is expecting a melting point near that of the parent ester. The potassium salt is an ionic solid; its crystal lattice energy is significantly higher than the Van der Waals forces holding the parent ester crystal together.

Comparative Property Table

Property	Isobutylparaben (Parent)	Potassium Isobutyl 4-oxidobenzoate (Salt)
Physical State	White crystalline powder	Hygroscopic crystalline powder
Bonding Type	Covalent / H-bonding	Ionic / Ion-dipole
Melting Point	75 – 77 °C (Sharp melt)	> 210 °C (Decomposition onset)
Water Solubility	Very Low (~0.02% w/w)	High (> 10% w/w, pH dependent)
Hygroscopicity	Non-hygroscopic	Highly Hygroscopic (Forms hydrates)
pH (1% Soln)	Neutral (~5-6)	Alkaline (~9-10)

Technical Insight: Data for the methyl analog (Potassium Methylparaben) shows a melting/decomposition point of 265–270°C. The isobutyl analog, having a bulkier alkyl chain, disrupts the crystal packing slightly more, likely lowering the lattice energy. However, it will still exhibit thermal behavior typical of organic salts: degradation concurrent with or preceding melting.

Analytical Methodology: Thermal Profiling

Standard capillary melting point apparatus is unsuitable for Potassium Isobutylparaben due to the lack of a clear liquid phase transition and the release of volatiles during decomposition.

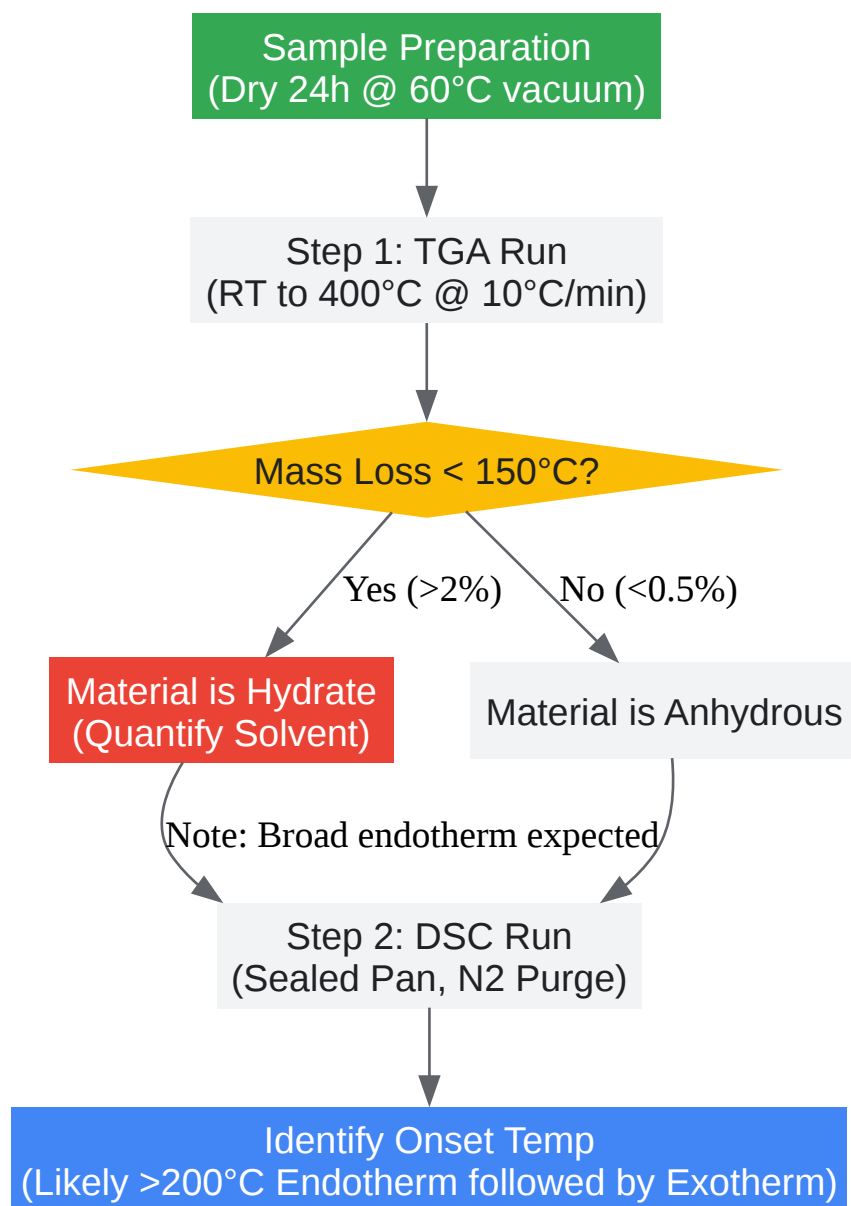
Recommended Protocol: DSC & TGA

To accurately characterize the material, you must decouple desolvation (water loss) from melting and degradation.

Workflow Logic:

- TGA (Thermogravimetric Analysis): Quantifies weight loss.
 - Event A (<100°C): Surface moisture/hydrate water loss.

- Event B ($>200^{\circ}\text{C}$): Decarboxylation or ester cleavage (Chemical Decomposition).
- DSC (Differential Scanning Calorimetry): Measures heat flow.
 - Look for endotherms (melting) vs. exotherms (decomposition).



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Figure 2: Analytical workflow for distinguishing solvation effects from intrinsic melting behavior.

Interpretation of Results

- Scenario A (Pure Salt): No endotherm at 76°C. Flat baseline until >200°C, followed by a sharp endotherm (melt) immediately transitioning into a noisy exotherm (decomposition).
- Scenario B (Impure/Hydrolyzed): Small endothermic peak at 76°C. This indicates the presence of free Isobutylparaben, suggesting incomplete neutralization or hydrolysis due to improper storage (moisture exposure).

Synthesis & Purity Impact on Melting Point

The melting point is a "Quality Attribute" that serves as a proxy for purity.

Synthesis Protocol for Reference Standard:

- Dissolution: Dissolve Isobutylparaben (1.0 eq) in minimal hot Ethanol.
- Neutralization: Add KOH (1.0 eq) in Ethanol slowly. Critical: Avoid excess KOH to prevent hydrolysis of the ester.
- Crystallization: Cool to 4°C or add Diethyl Ether to precipitate the salt.
- Filtration & Drying: Filter under N₂; dry in a vacuum oven at 50°C.

Common Impurity Profiles:

- Excess KOH: Hygroscopic nature increases; MP depression may not be observed, but pH will be >10.5.
- Unreacted Ester: "Ghost" melting point observed at 76°C in DSC.

Regulatory & Safety Context

While the focus here is physical properties, the application context drives the need for this data.

- Solubility: The salt is used because the ester is insoluble in water. Formulators often generate the salt in situ by adding NaOH/KOH to the batch.
- Safety: The CIR (Cosmetic Ingredient Review) groups these salts with the parent esters. However, the high pH of the salt concentrate is a corrosive hazard (Skin Irrit. 2, Eye Dam. 1)

that the neutral ester is not.

References

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